

safety and handling of 4-(1-Methyl-5-imidazolyl)aniline

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Compound of Interest

Compound Name: 4-(1-Methyl-5-imidazolyl)aniline

Cat. No.: B1591867

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An In-depth Technical Guide to the Safe Handling of **4-(1-Methyl-5-imidazolyl)aniline**

Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of the essential safety protocols and handling procedures for **4-(1-Methyl-5-imidazolyl)aniline** (CAS No. 89250-15-7)[1]. As a substituted aniline and imidazole derivative, this compound is of interest to researchers in medicinal chemistry and materials science.[2][3][4] Due to the absence of a specific, publicly available Safety Data Sheet (SDS) for this exact molecule, this guide synthesizes data from structurally analogous compounds, primarily aniline and related imidazole-anilines, to establish a robust framework for risk assessment and safe laboratory conduct. The primary directive of this document is to empower researchers, scientists, and drug development professionals with the knowledge to manage the potential hazards associated with this compound, ensuring personal safety and experimental integrity.

Introduction: Understanding the Compound

4-(1-Methyl-5-imidazolyl)aniline incorporates two key pharmacophores: the aniline ring and a methyl-imidazole heterocycle. The aniline moiety is well-known for its systemic toxicity, while imidazole derivatives can exhibit a range of biological activities and potential irritant properties. [3][5][6] This dual nature necessitates a cautious and well-informed approach to its handling. This guide is structured to provide a logical progression from hazard identification to

emergency response, grounded in established safety principles for aromatic amines and heterocyclic compounds.

Hazard Identification and Risk Assessment

The primary hazards of **4-(1-Methyl-5-imidazolyl)aniline** are inferred from its aniline backbone. Aniline is classified as a highly toxic substance with multiple hazard statements.[\[7\]](#) [\[8\]](#)

Inferred GHS Classification for **4-(1-Methyl-5-imidazolyl)aniline**:

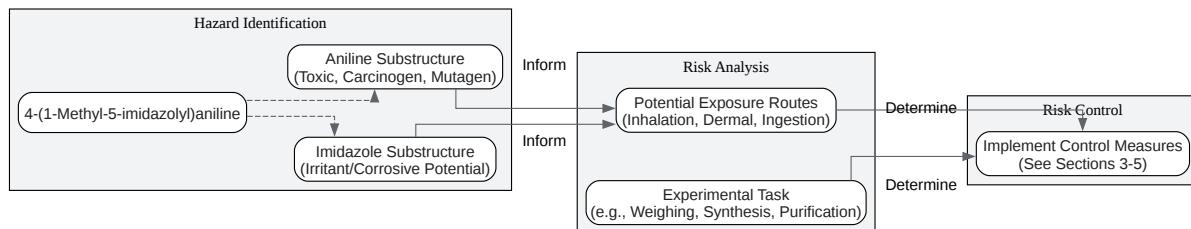
Hazard Class	Category	Inferred Hazard Statement	Basis of Inference
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3	H301 + H311 + H331: Toxic if swallowed, in contact with skin, or if inhaled.	Aniline is a potent systemic toxin via all routes of exposure. [7] [9] [10]
Serious Eye Damage/Irritation	Category 1/2	H318/H319: Causes serious eye damage/irritation.	Aniline and related imidazole-anilines are known eye irritants/damaging agents. [8] [11]
Skin Sensitisation / Irritation	Category 1/2	H317: May cause an allergic skin reaction. H315: Causes skin irritation.	Aniline can cause skin irritation and sensitization. [5] [7] Related imidazole-anilines are classified as skin irritants. [11] [12]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.	Aniline is a suspected mutagen. [7] [8]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.	Aniline is a suspected carcinogen. [7] [8] Some workers exposed to aniline developed bladder cancer. [9]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (Blood) through prolonged or repeated exposure.	A primary hazard of aniline is its effect on the blood's oxygen-carrying capacity, causing methemoglobinemia. [5] [9]

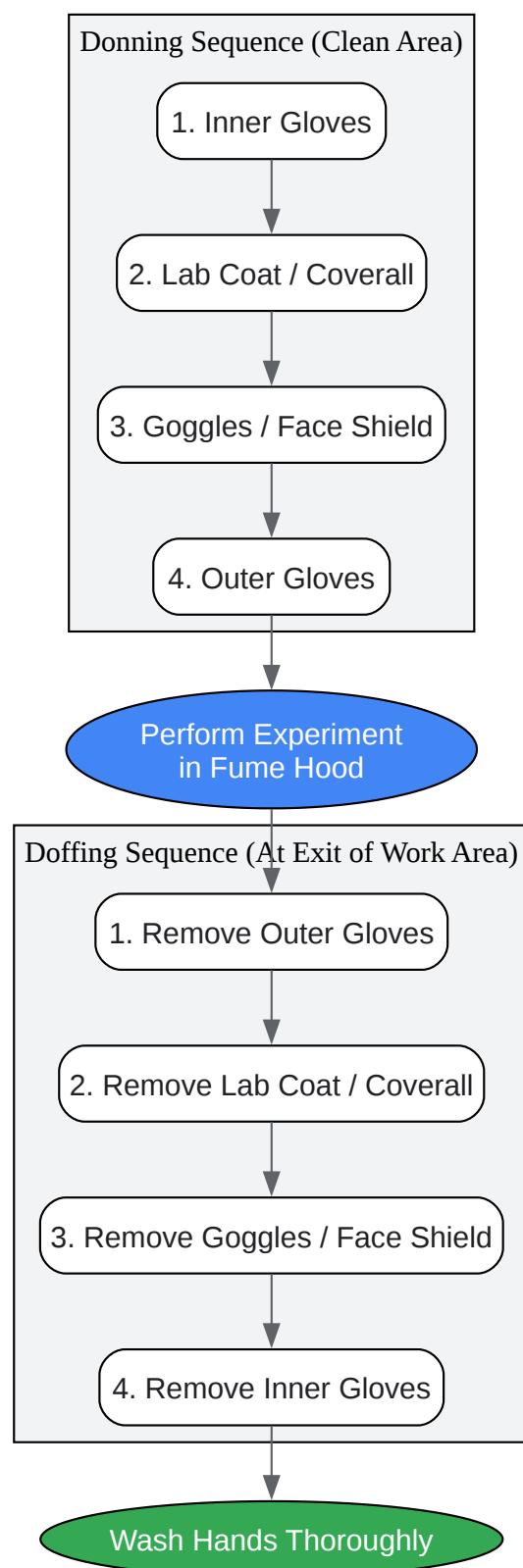
Hazardous to the Aquatic Environment	Category 1	H410: Very toxic to aquatic life with long lasting effects.	Aniline is classified as very toxic to aquatic life. [7] [10]
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Core Toxicological Concerns:

- **Methemoglobinemia:** The most significant acute risk associated with aniline derivatives.[\[5\]](#)[\[9\]](#) Absorption leads to the oxidation of iron in hemoglobin, rendering it unable to transport oxygen. This results in cyanosis (a blueish tint to the skin and lips), headache, dizziness, fatigue, and in severe cases, collapse and death.[\[5\]](#)[\[9\]](#) The onset of symptoms can be insidious and delayed for hours after exposure.[\[9\]](#)
- **Carcinogenicity and Mutagenicity:** Aniline is a suspected carcinogen and mutagen, requiring stringent controls to minimize long-term exposure.[\[7\]](#)[\[13\]](#)
- **Dermal Absorption:** Aniline and its derivatives are readily absorbed through the skin, making dermal contact a critical exposure route.[\[9\]](#)[\[13\]](#)

Logical Flow for Risk Assessment



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